

Spectroscopic Characterization and Analytical Profiling of 2-Chloroethyl Thiocyanate

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Compound of Interest

Compound Name: 2-Chloroethyl thiocyanate

CAS No.: 928-57-4

Cat. No.: B1593762

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Executive Summary & Chemical Identity[1]

2-Chloroethyl thiocyanate is a bifunctional alkylating agent and intermediate used primarily in the synthesis of heterocycles and pharmaceutical precursors. Its analysis requires rigorous differentiation from its thermodynamic isomer, 2-chloroethyl isothiocyanate, which often forms as a major impurity during thermal stress.

This guide provides a definitive spectroscopic profile to ensure accurate identification and purity assessment.

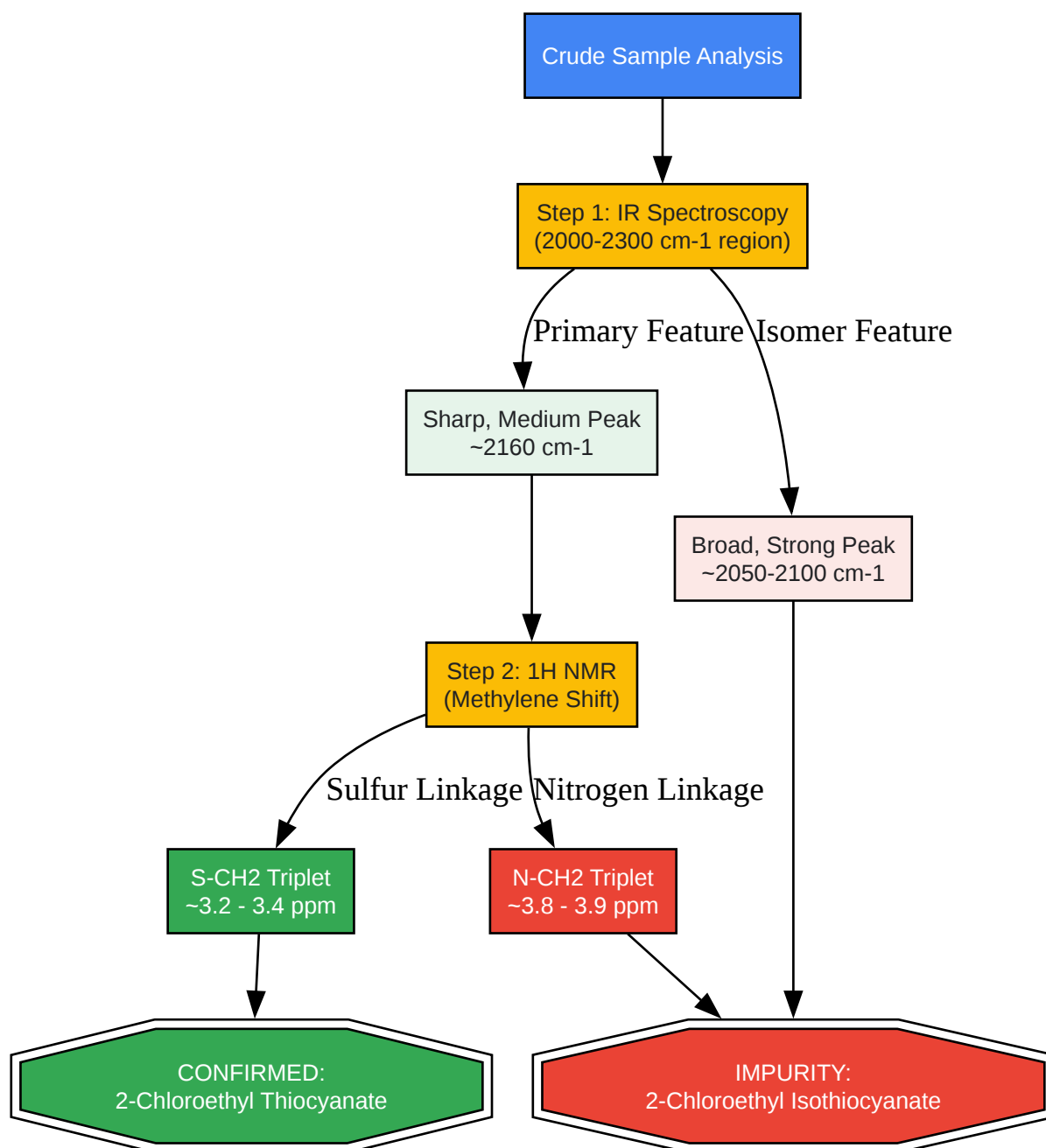
Parameter	Data
IUPAC Name	2-Chloroethyl thiocyanate
CAS Registry Number	928-57-4 (Note: distinct from isothiocyanate CAS 6099-88-3)
Molecular Formula	
Molecular Weight	121.59 g/mol
Boiling Point	198–203 °C (at 760 mmHg)
Physical State	Colorless to pale yellow liquid

Structural Analysis & Theoretical Basis

The molecule consists of an ethylene backbone flanked by a chlorine atom and a thiocyanate () group. The critical analytical challenge lies in the ambidentate nature of the thiocyanate ion (), which can attack electrophiles via Sulfur (forming thiocyanates,) or Nitrogen (forming isothiocyanates,).

Isomer Differentiation Logic

The most frequent analytical error is misidentifying the isothiocyanate isomer as the target product. The following logic gate defines the differentiation strategy:



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Figure 1: Analytical logic for distinguishing thiocyanate from isothiocyanate isomers.

Spectroscopic Data Profile

Vibrational Spectroscopy (FT-IR)

Infrared spectroscopy is the most rapid diagnostic tool for this compound. The

stretch is sensitive to the atom it is attached to (S vs N).

Frequency ()	Assignment	Diagnostic Note
2155 – 2165	Stretch	Sharp, weak-to-medium intensity. This is the definitive peak for thiocyanates [1].
2950 – 2970	Stretch	Typical aliphatic methylene stretches.
600 – 800	Stretch	Strong bands characteristic of alkyl chlorides.
2050 – 2100	Stretch	ABSENT in pure sample. Broad/Strong peak here indicates isothiocyanate contamination.

Nuclear Magnetic Resonance (NMR)

Data is reported for

solution. The molecule exhibits an

(or

) spin system appearing as two distorted triplets.

¹H NMR (300/400 MHz,

)

Shift (ppm)	Multiplicity	Integration	Assignment	Mechanistic Insight
3.82	Triplet (Hz)	2H		Deshielded by the high electronegativity of Chlorine ().
3.35	Triplet (Hz)	2H		Less deshielded than the Cl-adjacent protons. Sulfur () is less electronegative than Nitrogen; the isomer's would appear further downfield (~3.9 ppm).

¹³C NMR (75/100 MHz,

)

Shift (ppm)	Assignment	Notes
111.5		Characteristic nitrile-like carbon.
42.8		Typical alkyl chloride region.
33.2		Upfield relative to the chloride-bearing carbon.

Mass Spectrometry (EI-MS)

- Molecular Ion (): m/z 121
- Isotope Pattern: The presence of one Chlorine atom dictates a characteristic 3:1 intensity ratio for peaks at m/z 121 () and m/z 123 ().

Fragmentation Pathway:

- m/z 121 ()
Loss of
m/z 86 ()
- m/z 121 ()
Loss of
m/z 95 (minor)
- m/z 49 (): Common lower mass fragment.

Experimental Protocol: Synthesis & Purification

Warning

To generate valid reference data, the compound is typically synthesized via nucleophilic substitution. However, the choice of reagents dictates the purity profile.

Recommended Workflow

Reaction: 1-Bromo-2-chloroethane +

2-Chloroethyl thiocyanate +

Critical Control Point: Do not overheat during distillation. Thiocyanates are thermally unstable and undergo a [3,3]-sigmatropic rearrangement to isothiocyanates at high temperatures ().



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Figure 2: Synthesis and purification workflow emphasizing thermal control.

Safety & Handling (Vesicant Warning)

Hazard Class: 6.1 (Toxic) Signal Word: DANGER

- Vesicant Action: Like sulfur mustard analogs, **2-chloroethyl thiocyanate** can act as a blistering agent. It readily alkylates DNA and proteins.
- PPE Requirements: Double nitrile gloves, face shield, and operation strictly within a functioning fume hood.
- Decontamination: Neutralize spills with 10% aqueous sodium hydroxide or bleach solution to hydrolyze the alkylating chloride and thiocyanate moieties.

References

- NIST Chemistry WebBook. **2-Chloroethyl thiocyanate** (CAS 928-57-4) Spectral Data. National Institute of Standards and Technology.

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